

An In-depth Technical Guide to the Synthesis of 1-Isopropylimidazolidin-2-one

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Compound of Interest

Compound Name: 1-Isopropylimidazolidin-2-one

Cat. No.: B1321413

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic routes to **1-Isopropylimidazolidin-2-one**, a heterocyclic compound of interest in pharmaceutical and chemical research. This document details the probable synthetic pathways, outlines experimental protocols based on analogous reactions, and presents the necessary data for the successful synthesis and characterization of the target molecule.

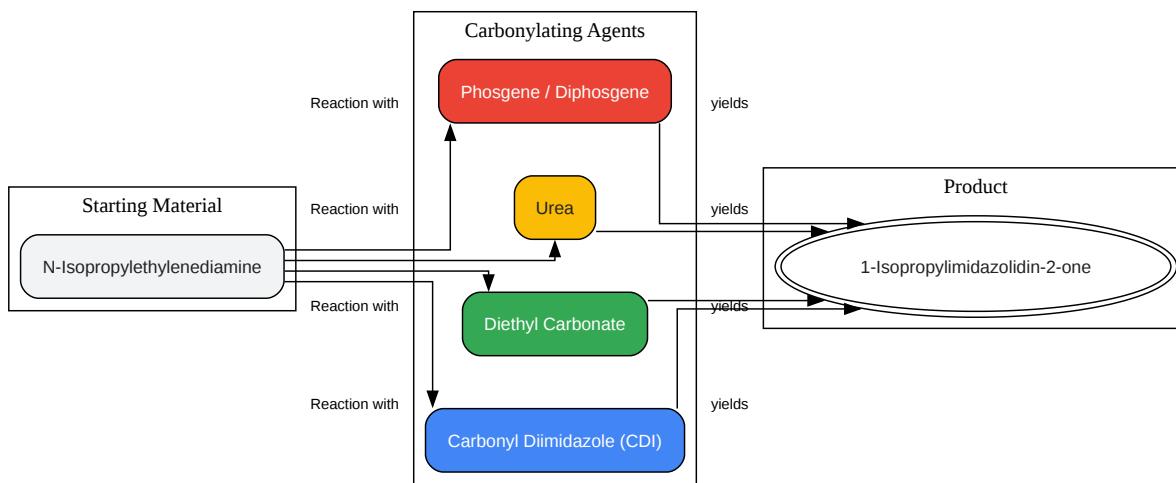
Introduction

1-Isopropylimidazolidin-2-one (CAS No. 21921-33-5) is a substituted cyclic urea derivative. The imidazolidin-2-one scaffold is a prevalent structural motif in a variety of biologically active compounds and pharmaceuticals. The synthesis of specifically N-substituted imidazolidin-2-ones is a key step in the development of new chemical entities with potential therapeutic applications. This guide focuses on the most plausible and efficient methods for the laboratory-scale synthesis of **1-Isopropylimidazolidin-2-one**.

Synthetic Pathways

The synthesis of **1-Isopropylimidazolidin-2-one** fundamentally involves the formation of a five-membered ring containing two nitrogen atoms and a carbonyl group. The most direct and common approach is the cyclization of a suitable 1,2-diamine precursor, in this case, N-isopropylethylenediamine, with a one-carbon carbonyl equivalent. Several carbonylating agents can be employed for this transformation, leading to various synthetic routes.

The logical workflow for the synthesis of **1-Isopropylimidazolidin-2-one** is depicted below.



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Caption: General synthetic approaches to **1-Isopropylimidazolidin-2-one**.

Based on established methodologies for the synthesis of analogous imidazolidin-2-ones, four primary synthetic routes are proposed:

- Route A: Reaction of N-isopropylethylenediamine with phosgene or a phosgene equivalent (e.g., diphosgene, triphosgene).
- Route B: Reaction of N-isopropylethylenediamine with urea.
- Route C: Reaction of N-isopropylethylenediamine with diethyl carbonate.
- Route D: Reaction of N-isopropylethylenediamine with 1,1'-carbonyldiimidazole (CDI).

Each of these routes offers distinct advantages and disadvantages concerning reaction conditions, reagent toxicity, and yield.

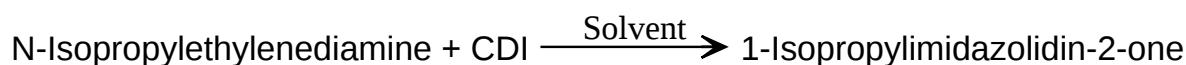
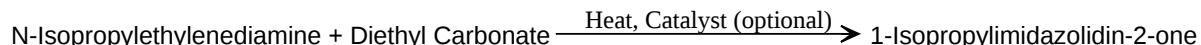
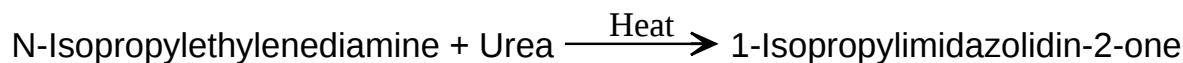
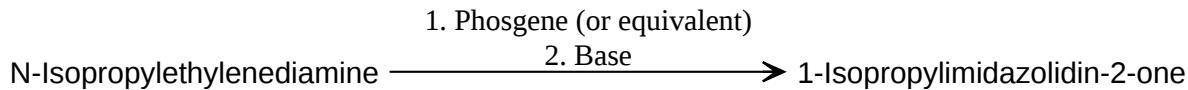
Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Isopropylimidazolidin-2-one** is not readily available in the published literature, the following protocols are based on well-established procedures for the synthesis of structurally similar N-substituted imidazolidin-2-ones. These should serve as a strong starting point for the synthesis of the target molecule.

Route A: From N-Isopropylethylenediamine and Phosgene (or equivalent)

This method is often high-yielding but requires stringent safety precautions due to the high toxicity of phosgene.

Reaction Scheme:



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